

# Controlling for batch-to-batch variability of OM-89 in experimental setups

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## Compound of Interest

Compound Name:	OM 89
CAS No.:	117989-72-7
Cat. No.:	B1166395

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## Technical Support Center: OM-89

Welcome to the technical support center for OM-89. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the experimental use of OM-89, with a focus on addressing and controlling for potential batch-to-batch variability.

## Frequently Asked Questions (FAQs)

Q1: What is OM-89 and what is its mechanism of action?

A1: OM-89, also known under the brand name Uro-Vaxom®, is a lyophilized extract derived from 18 distinct uropathogenic Escherichia coli strains.[1][2] It functions as an immunomodulatory agent, stimulating both the innate and adaptive immune systems to prevent recurrent urinary tract infections (UTIs).[2][3] Its mechanism of action involves the activation of key immune cells such as dendritic cells and macrophages.[4] Components of the bacterial lysate, which include various pathogen-associated molecular patterns (PAMPs), are recognized by Toll-like receptors (TLRs), primarily TLR4 and to a lesser extent TLR2.[1][4] This interaction triggers downstream signaling cascades, leading to the production of pro-inflammatory

cytokines and the maturation of immune cells.[1][4] Recent studies have also revealed that OM-89 can enhance the efficacy of antibiotics by modulating lysosomal pathways within bladder epithelial cells, leading to improved clearance of intracellular bacteria.[2]

Q2: What are the potential sources of batch-to-batch variability in OM-89?

A2: As a complex biological extract, OM-89 is susceptible to inherent variability between production batches. While manufacturers have proprietary quality control measures, researchers should be aware of potential sources of variation that can impact experimental outcomes. These can include:

- **Compositional Differences:** The precise concentration and composition of immunomodulatory molecules (like lipopolysaccharide (LPS), peptidoglycans, and bacterial DNA) can differ between batches due to variations in bacterial culture and lysis procedures. [3][5]
- **Potency Variation:** The biological activity of the lysate, such as its ability to activate TLRs or induce cytokine production, may not be identical across all batches.
- **Physical Characteristics:** Differences in solubility and reconstitution time could indicate underlying chemical variations.

Q3: How can I control for batch-to-batch variability in my experiments?

A3: To ensure the reproducibility of your experimental results, it is crucial to implement a strategy for qualifying and comparing different batches of OM-89. We recommend the following approach:

- **Request a Certificate of Analysis (C of A):** Always request a C of A from the supplier for each new lot of OM-89. While it may not contain detailed compositional data, it will provide basic information on quality control tests performed by the manufacturer.
- **Perform In-House Quality Control Assays:** Before initiating a large-scale study, it is best practice to perform a set of standardized in-house assays to compare the biological activity of the new batch to a previously used or "gold standard" batch. Recommended assays are detailed in the Troubleshooting Guide below.

- **Pool Batches (if feasible):** For long-term studies, consider purchasing a larger quantity of a single batch. If multiple batches must be used, pooling them (if experimentally appropriate) can help to average out variability.
- **Document Everything:** Keep meticulous records of the batch numbers used in each experiment.

## Troubleshooting Guide

### Issue: Inconsistent or Unexpected Results Between Experiments Using Different Batches of OM-89

This is a common challenge when working with complex biological extracts. The following steps will guide you in establishing a set of quality control (QC) experiments to characterize and compare different batches of OM-89, ensuring more consistent and reproducible results.

Recommended QC Assays to Compare OM-89 Batches:

We recommend performing at least two of the following assays to compare a new batch of OM-89 with a reference batch.

- **Macrophage Activation Assay:** To assess the immunomodulatory potency of OM-89 batches by measuring cytokine production in a macrophage cell line (e.g., RAW 264.7 or THP-1).
- **Dendritic Cell Maturation Assay:** To evaluate the ability of OM-89 to induce the maturation of dendritic cells (DCs), a key step in initiating an adaptive immune response.
- **Lysosomal Activity Assay:** To confirm the effect of OM-89 on lysosomal function in epithelial cells (e.g., T24 bladder epithelial cells).

## Experimental Protocols

### Protocol 1: Macrophage Activation Assay

**Objective:** To quantify and compare the potency of different OM-89 batches by measuring the secretion of TNF- $\alpha$  from a macrophage cell line.

**Materials:**

- RAW 264.7 cells (or other suitable macrophage cell line)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- OM-89 (Reference Batch and New Batch)
- LPS (positive control)
- Phosphate Buffered Saline (PBS)
- TNF- $\alpha$  ELISA kit
- 96-well cell culture plates

#### Methodology:

- Cell Seeding: Seed RAW 264.7 cells in a 96-well plate at a density of  $5 \times 10^4$  cells/well and allow them to adhere overnight.
- OM-89 Preparation: Reconstitute the reference and new batches of OM-89 in PBS to a stock concentration of 10 mg/mL. Prepare a serial dilution of each batch (e.g., 100  $\mu$ g/mL, 50  $\mu$ g/mL, 25  $\mu$ g/mL, 12.5  $\mu$ g/mL) in complete cell culture medium.
- Cell Stimulation: Remove the old medium from the cells and replace it with the prepared OM-89 dilutions. Include a positive control (LPS, 100 ng/mL) and a negative control (medium only).
- Incubation: Incubate the plate for 24 hours at 37°C in a 5% CO<sub>2</sub> incubator.
- Supernatant Collection: After incubation, centrifuge the plate at 400 x g for 5 minutes and carefully collect the supernatant.
- TNF- $\alpha$  ELISA: Measure the concentration of TNF- $\alpha$  in the supernatants using a commercial ELISA kit, following the manufacturer's instructions.

#### Data Presentation:

Table 1: Comparison of TNF- $\alpha$  Secretion by RAW 264.7 Cells in Response to Different Batches of OM-89

Treatment	Concentration ( $\mu\text{g/mL}$ )	TNF- $\alpha$ (pg/mL) - Reference Batch	TNF- $\alpha$ (pg/mL) - New Batch
Negative Control	N/A	50 $\pm$ 10	48 $\pm$ 12
OM-89	100	1250 $\pm$ 150	1200 $\pm$ 130
OM-89	50	800 $\pm$ 90	750 $\pm$ 85
OM-89	25	450 $\pm$ 50	420 $\pm$ 45
OM-89	12.5	200 $\pm$ 25	190 $\pm$ 20
Positive Control (LPS)	0.1	2500 $\pm$ 300	2550 $\pm$ 280

Data are presented as mean  $\pm$  standard deviation. A new batch is considered comparable if the TNF- $\alpha$  secretion is within 20% of the reference batch at multiple concentrations.

## Protocol 2: Dendritic Cell Maturation Assay

Objective: To compare the ability of different OM-89 batches to induce the expression of co-stimulatory molecules (CD80, CD86) on dendritic cells.

Materials:

- Human or murine bone marrow-derived dendritic cells (BMDCs)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS, GM-CSF, and IL-4)
- OM-89 (Reference Batch and New Batch)
- LPS (positive control)
- Fluorescently labeled antibodies against CD11c, CD80, and CD86
- FACS buffer (PBS with 2% FBS)

- 24-well cell culture plates
- Flow cytometer

### Methodology:

- DC Culture: Culture BMDCs in a 24-well plate at a density of  $1 \times 10^6$  cells/well.
- OM-89 Stimulation: Treat the cells with the reference and new batches of OM-89 at a final concentration of 50  $\mu\text{g}/\text{mL}$ . Include a positive control (LPS, 100  $\text{ng}/\text{mL}$ ) and a negative control (medium only).
- Incubation: Incubate for 48 hours.
- Cell Staining: Harvest the cells and wash with FACS buffer. Stain the cells with fluorescently labeled antibodies against CD11c, CD80, and CD86 for 30 minutes on ice.
- Flow Cytometry: Wash the cells again and acquire data on a flow cytometer. Analyze the percentage of CD80+ and CD86+ cells within the CD11c+ population.

### Data Presentation:

Table 2: Comparison of Dendritic Cell Maturation Markers Induced by Different Batches of OM-89

Treatment (50 $\mu\text{g}/\text{mL}$ )	% CD80+ of CD11c+ cells (Reference Batch)	% CD80+ of CD11c+ cells (New Batch)	% CD86+ of CD11c+ cells (Reference Batch)	% CD86+ of CD11c+ cells (New Batch)
Negative Control	$5 \pm 1.5$	$6 \pm 1.2$	$10 \pm 2.0$	$11 \pm 2.5$
OM-89	$45 \pm 5.0$	$42 \pm 4.5$	$65 \pm 7.0$	$61 \pm 6.5$
Positive Control (LPS)	$80 \pm 8.0$	$82 \pm 7.5$	$90 \pm 9.0$	$91 \pm 8.5$

Data are presented as mean  $\pm$  standard deviation. A new batch is considered comparable if the percentage of positive cells is within a 15% difference from the reference batch.

## Protocol 3: Lysosomal Activity Assay

Objective: To compare the effect of different OM-89 batches on the lysosomal activity of bladder epithelial cells using a fluorogenic substrate.

Materials:

- T24 bladder epithelial cells
- Complete cell culture medium (e.g., McCoy's 5A with 10% FBS)
- OM-89 (Reference Batch and New Batch)
- DQ™ Green BSA (or similar fluorogenic substrate for lysosomal proteases)
- Bafilomycin A1 (lysosomal inhibitor, negative control)
- 96-well black, clear-bottom cell culture plates
- Fluorescence microplate reader

Methodology:

- Cell Seeding: Seed T24 cells in a 96-well black, clear-bottom plate and allow them to adhere overnight.
- OM-89 Pre-treatment: Treat the cells with the reference and new batches of OM-89 at a final concentration of 50  $\mu\text{g}/\text{mL}$  for 24 hours.
- Substrate Loading: Remove the medium and add fresh medium containing DQ™ Green BSA (10  $\mu\text{g}/\text{mL}$ ). Include a control group treated with Bafilomycin A1 (100 nM) for 1 hour prior to and during substrate loading.
- Incubation: Incubate for 4 hours.

- Fluorescence Measurement: Measure the fluorescence intensity using a microplate reader (Excitation/Emission ~495/515 nm).

Data Presentation:

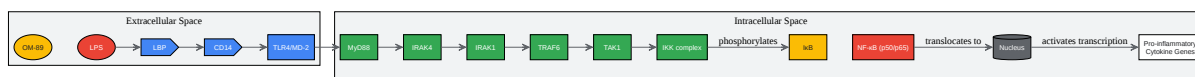
Table 3: Comparison of Lysosomal Activity in T24 Cells Induced by Different Batches of OM-89

Treatment (50 µg/mL)	Relative Fluorescence Units (RFU) - Reference Batch	Relative Fluorescence Units (RFU) - New Batch
Untreated Control	1000 ± 120	1050 ± 110
OM-89	2500 ± 300	2400 ± 280
Bafilomycin A1	200 ± 50	210 ± 45

Data are presented as mean ± standard deviation. A new batch is considered comparable if the induced fluorescence is within 20% of the reference batch.

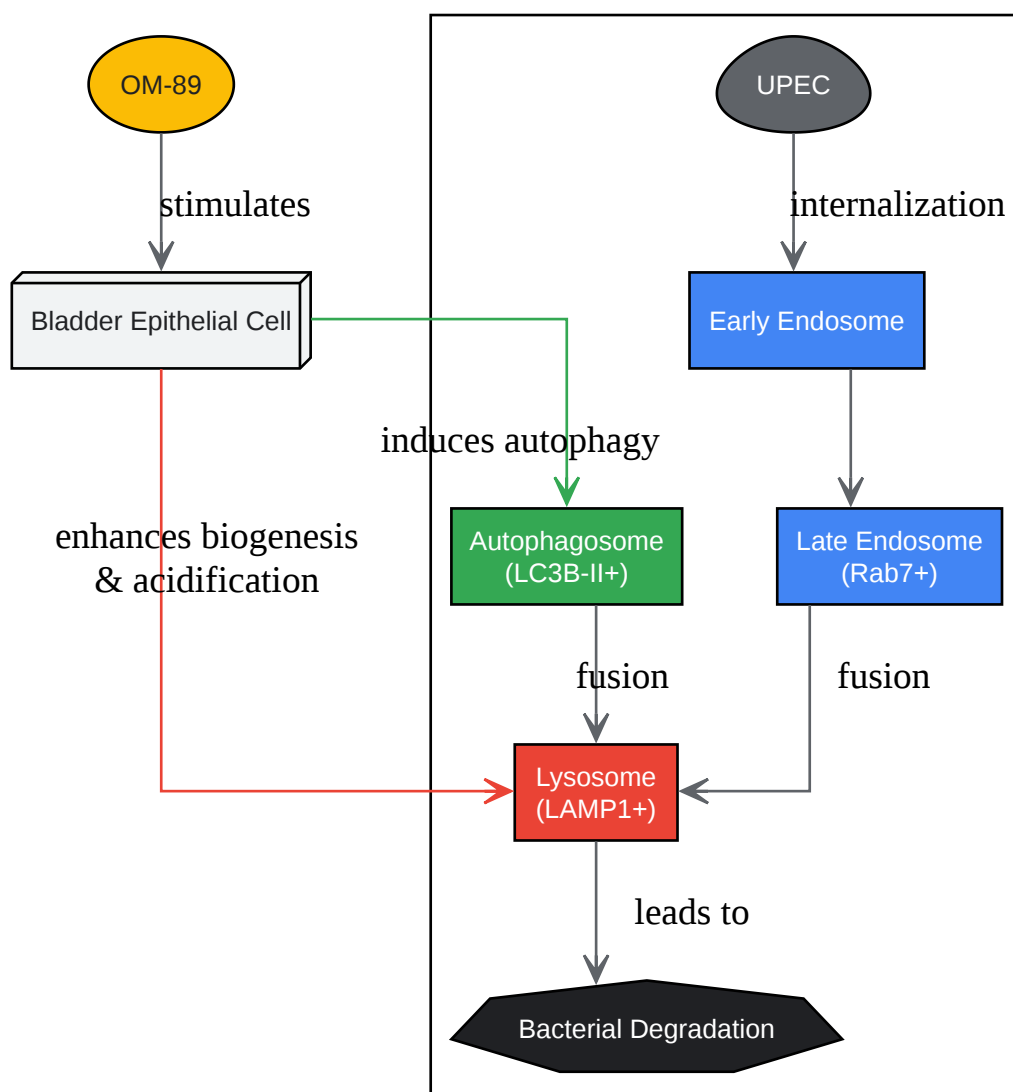
## Visualizations

### Signaling Pathways and Experimental Workflows



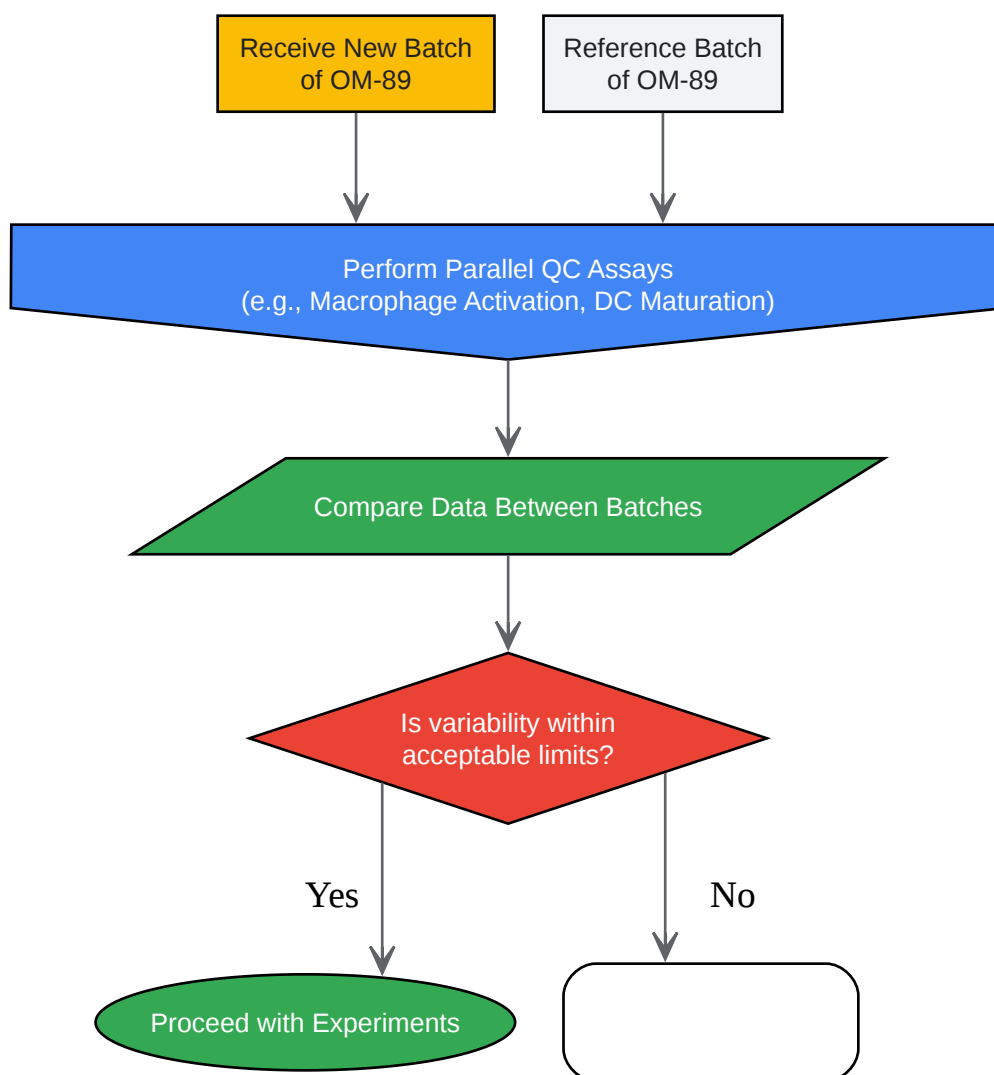
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Caption: OM-89 initiates TLR4 signaling via its PAMP components.



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Caption: OM-89 enhances lysosomal degradation of UPEC in epithelial cells.



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Caption: Recommended workflow for qualifying new batches of OM-89.

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